

Application Note: Determination of Triamiphos Residue by Gas Chromatography-Mass Spectrometry (GC-MS)

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| Compound of Interest | | |
|----------------------|------------|-----------|
| Compound Name: | Triamiphos | |
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Introduction

Triamiphos is an organophosphate fungicide and insecticide previously used to control powdery mildews on apples and ornamental plants.[1] Although its use has been discontinued in many regions, monitoring for its residue in food and environmental samples remains crucial for ensuring food safety and assessing environmental contamination.[1] Gas chromatography coupled with mass spectrometry (GC-MS) is a powerful analytical technique for the identification and quantification of pesticide residues due to its high sensitivity and selectivity.[2] This application note details a robust method for the determination of **Triamiphos** residues in various matrices using a modified QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) sample preparation protocol followed by GC-MS analysis.

Principle

The methodology involves an initial extraction of **Triamiphos** from the sample matrix using acetonitrile, followed by a partitioning step using salts to separate the organic layer. A subsequent dispersive solid-phase extraction (dSPE) cleanup step is employed to remove interfering matrix components. The final extract is then analyzed by GC-MS. The gas chromatograph separates **Triamiphos** from other components in the sample, and the mass spectrometer provides definitive identification and quantification based on its unique mass spectrum and fragmentation pattern.



Experimental Protocols

1. Sample Preparation (QuEChERS Method)

The QuEChERS method is a widely adopted procedure for the extraction of pesticide residues from food matrices.[3][4]

- Homogenization: Homogenize a representative portion of the sample (e.g., fruit, vegetable, or soil) to a uniform consistency. For samples with low water content, it may be necessary to add a specific amount of water to facilitate extraction.[3]
- Extraction:
 - Weigh 10-15 g of the homogenized sample into a 50 mL centrifuge tube.
 - Add 10-15 mL of acetonitrile (with 1% acetic acid, if necessary, for pH-sensitive pesticides).[3]
 - Add internal standards if required.
 - Shake vigorously for 1 minute.[3]
 - Add the appropriate QuEChERS extraction salts (e.g., 4 g MgSO₄, 1 g NaCl).[3]
 - Shake vigorously for another 1 minute and then centrifuge at ≥3000 rpm for 5 minutes.[3]
- Dispersive Solid-Phase Extraction (dSPE) Cleanup:
 - Transfer an aliquot of the acetonitrile supernatant to a dSPE tube containing a mixture of sorbents (e.g., primary secondary amine (PSA) for removing organic acids and sugars,
 C18 for removing non-polar interferences, and graphitized carbon black (GCB) for removing pigments and sterols).
 - Vortex for 30 seconds.
 - Centrifuge at high speed for 2-5 minutes.
 - The resulting supernatant is ready for GC-MS analysis.



2. GC-MS Analysis

The following are typical GC-MS parameters for the analysis of organophosphorus pesticides. Optimization may be required based on the specific instrument and column used.

| Parameter | Setting |
|-------------------------|--|
| Gas Chromatograph | |
| Column | DB-5MS, 30 m x 0.25 mm ID, 0.25 μm film thickness (or equivalent) |
| Inlet Temperature | 250 °C |
| Injection Mode | Splitless |
| Injection Volume | 1 μL |
| Carrier Gas | Helium at a constant flow of 1.0-1.5 mL/min |
| Oven Program | Initial temperature 70°C, hold for 2 min, ramp at 25°C/min to 150°C, then ramp at 10°C/min to 280°C, hold for 5 min.[5][6] |
| Mass Spectrometer | |
| Ionization Mode | Electron Ionization (EI) at 70 eV[2] |
| Ion Source Temp. | 230 °C |
| Transfer Line Temp. | 280 °C |
| Acquisition Mode | Selected Ion Monitoring (SIM) and/or Full Scan |
| Mass Range (Full Scan) | 50-450 amu[2] |
| SIM Ions for Triamiphos | m/z 294 (molecular ion), 119, 92, 72 (fragments) [7] |

Data Presentation

The performance of the method should be validated by assessing parameters such as linearity, limit of detection (LOD), limit of quantification (LOQ), accuracy (recovery), and precision

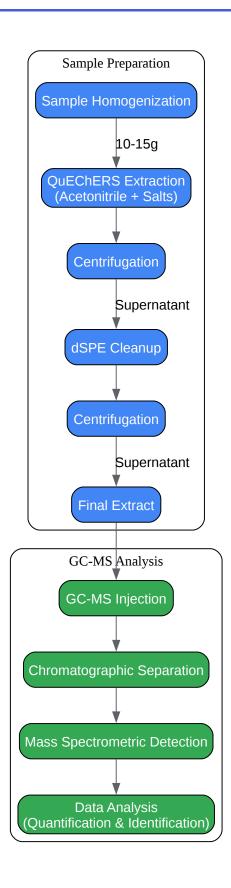


(repeatability). The following table summarizes typical performance data for organophosphorus pesticide analysis using GC-MS and QuEChERS.

| Parameter | Typical Value |
|------------------|-----------------------|
| Linearity (R²) | > 0.99 |
| LOD | 0.001 - 0.01 mg/kg |
| LOQ | 0.003 - 0.05 mg/kg[5] |
| Recovery | 75 - 110%[5] |
| Precision (%RSD) | < 15% |

Mandatory Visualization

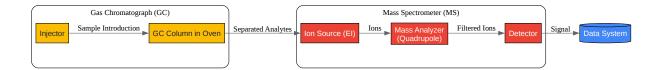


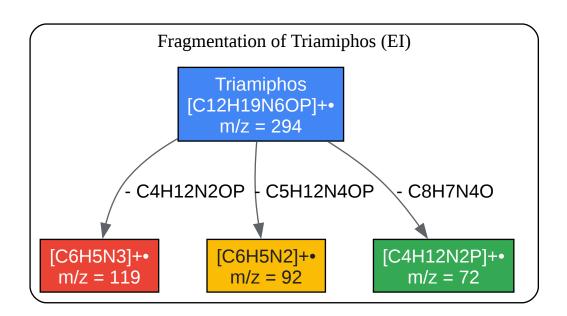


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Caption: Experimental workflow for **Triamiphos** residue analysis.







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